Application Notes and Protocols: Solvent Red 195 for Polymer Morphology Visualization

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Compound of Interest

Compound Name:	*Solvent red 195*
CAS No.:	*72968-71-9*
Cat. No.:	*B1595644*

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Introduction

Solvent Red 195, also known by trade names such as Macrolex® Red B and Transparent Red 2B, is a bluish-red monoazo solvent dye.[1] Its high thermal stability, good lightfastness, and excellent solubility in a wide range of organic solvents and polymer matrices make it a valuable tool for various industrial and research applications.[2][3][4] This document provides detailed application notes and protocols for utilizing **Solvent Red 195** as a fluorescent stain for the visualization of polymer morphology, including polymer blends, thin films, and microstructures within drug delivery systems. Its fluorescent properties allow for high-contrast imaging of phase separation, component distribution, and cellular structures within polymeric materials using techniques such as fluorescence and confocal microscopy.[5]

Physicochemical and Spectroscopic Properties

A comprehensive understanding of the properties of **Solvent Red 195** is crucial for its effective application. The dye is characterized by its vibrant bluish-red color and is supplied as a powder.[6]

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Table 1: Physicochemical Properties of **Solvent Red 195**

Property	Value	Reference(s)
Chemical Class	Monoazo	[1]
Appearance	Bluish-Red Powder	[6]
Melting Point	216 °C	[6]
Density	0.39 - 1.29 g/cm³	[2][6]
Heat Resistance (in PS)	Up to 300 °C	[3][6]
Light Fastness (in PS)	Grade 8 (Superior)	[3][6]

Table 2: Solubility of **Solvent Red 195** in Organic Solvents at 20°C

Solvent	Solubility (g/L)	Reference(s)
Dichloromethane	37.1	[7]
Methylbenzene	2.7	[7]
Acetone	1.4	[7]
Butyl Acetate	1.3	[7]
Ethyl Alcohol	0.8	[7]

While specific excitation and emission spectra for **Solvent Red 195** are not readily available in the literature, a similar dye, Reactive Red 195, exhibits a maximum absorption wavelength at 542 nm, suggesting that an excitation wavelength in the green-yellow region of the visible spectrum is likely effective.[8] It is also noted that related solvent dyes can emit significant red fluorescence upon exposure to ultraviolet light.[5] Researchers are advised to experimentally determine the optimal excitation and emission wavelengths for their specific polymer matrix and imaging setup.

Applications in Polymer Morphology Visualization

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Solvent Red 195 is highly soluble in a variety of amorphous thermoplastics, making it an excellent candidate for visualizing the morphology of polymer blends and the internal structure of polymer-based systems.[2] Its ability to preferentially partition into one phase of an immiscible or partially miscible polymer blend allows for high-contrast imaging of the phase-separated morphology. This is particularly useful in the development and characterization of materials for various applications, including drug delivery, where the distribution of different polymer phases can significantly impact performance.

Experimental Protocols

The following protocols provide a starting point for using **Solvent Red 195** to stain polymer samples for morphology visualization. Optimization of dye concentration, solvent, and staining time may be necessary depending on the specific polymer system and sample thickness.

Protocol 1: Staining of Polymer Thin Films

This protocol is suitable for visualizing the morphology of polymer blend thin films cast on a solid substrate (e.g., glass slide, silicon wafer).

Materials:

- **Solvent Red 195**
- A suitable solvent (e.g., dichloromethane, chloroform, toluene) in which both the dye and the polymer are soluble.
- Polymer or polymer blend solution
- Spin coater or casting knife
- Glass slides or other suitable substrates
- Petri dish
- Fluorescence microscope

Procedure:

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- Prepare a stock solution of **Solvent Red 195**: Dissolve **Solvent Red 195** in the chosen solvent to a concentration of 0.1-1 mg/mL. Sonicate if necessary to ensure complete dissolution.
- Prepare the staining solution: Dilute the stock solution to a final concentration of 1-10 µg/mL in the same solvent. The optimal concentration will depend on the polymer and film thickness.
- Prepare the polymer thin film: Cast the polymer or polymer blend solution onto a clean glass slide using a spin coater or casting knife to achieve the desired thickness.
- Dry the polymer film: Dry the film in a vacuum oven or on a hotplate at a temperature below the glass transition temperature of the polymers to remove the casting solvent.
- Stain the polymer film:
  - Place the polymer film in a petri dish.
  - Add a sufficient volume of the staining solution to completely immerse the film.
  - Cover the petri dish and allow the film to stain for 1-10 minutes at room temperature.
- Rinse the film: Gently rinse the stained film with fresh solvent to remove excess dye from the surface.
- Dry the stained film: Dry the film under a gentle stream of nitrogen or in a vacuum oven.
- Imaging: Image the stained polymer film using a fluorescence microscope equipped with appropriate filters. Based on available data for similar dyes, excitation in the range of 540-560 nm and emission detection above 580 nm is a reasonable starting point.

Protocol 2: Staining of Microtomed Polymer Sections

This protocol is designed for visualizing the internal morphology of bulk polymer samples.

Materials:

- **Solvent Red 195**

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- A suitable solvent for the dye (e.g., isopropanol, ethanol).
- Bulk polymer sample
- Microtome
- Glass slides
- Staining jar
- Mounting medium
- Fluorescence microscope

Procedure:

- Prepare the polymer sample: Trim the bulk polymer sample to a suitable size for microtomy.
- Microtome sectioning: Cut thin sections (5-20 µm) of the polymer sample using a microtome.
- Mount sections on slides: Place the sections on clean glass slides. If necessary, use an adhesive to ensure the sections adhere to the slide.
- Prepare the staining solution: Prepare a 0.1% (w/v) solution of **Solvent Red 195** in a suitable solvent like isopropanol.
- Stain the sections:
  - Place the slides in a staining jar containing the **Solvent Red 195** solution.
  - Stain for 5-15 minutes at room temperature.
- Differentiate and rinse: Briefly rinse the slides in 70-95% ethanol to remove excess stain.
- Dehydrate and clear (optional): If a non-aqueous mounting medium is used, dehydrate the sections through a graded series of ethanol and clear with xylene or a xylene substitute.
- Mount and coverslip: Apply a drop of mounting medium to the section and place a coverslip over it.

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- Imaging: Observe the stained sections under a fluorescence microscope.

Data Presentation

The following table summarizes the key parameters and their typical ranges for the application of **Solvent Red 195** in polymer morphology visualization.

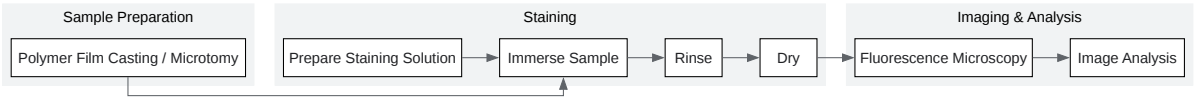
Table 3: Summary of Experimental Parameters

Parameter	Protocol 1: Thin Films	Protocol 2: Microtomed Sections
Dye Concentration	1-10 µg/mL	0.1% (w/v)
Solvent	Dichloromethane, Chloroform, Toluene	Isopropanol, Ethanol
Staining Time	1-10 minutes	5-15 minutes
Sample Thickness	100 nm - 10 µm	5-20 µm
Imaging Technique	Fluorescence/Confocal Microscopy	Fluorescence Microscopy

Visualizations

Experimental Workflow

The general workflow for visualizing polymer morphology using **Solvent Red 195** can be summarized in the following diagram.

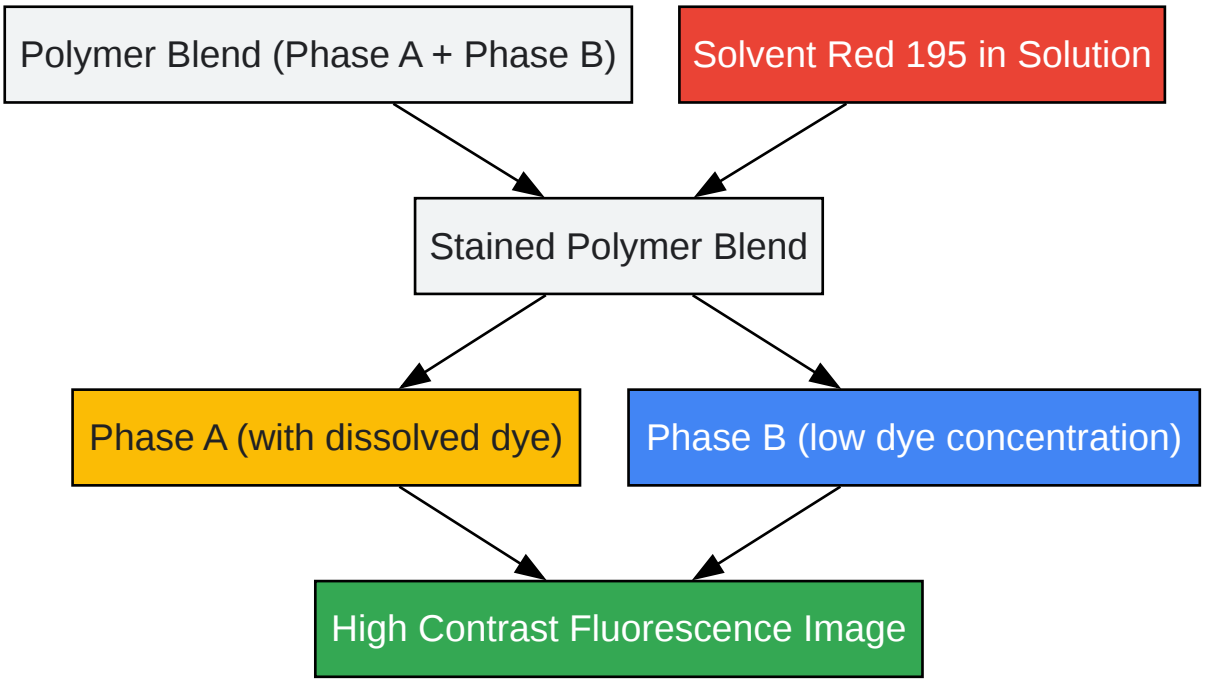


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General workflow for polymer morphology visualization.

Logical Relationship of Staining

The underlying principle of using a solvent dye for visualizing polymer blend morphology is based on the differential solubility of the dye in the constituent polymer phases.



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Differential partitioning of **Solvent Red 195** in a polymer blend.

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